

An In-depth Technical Guide to the Material Safety of Trimethyl Orthobenzoate

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Compound of Interest

Compound Name: Trimethyl orthobenzoate

Cat. No.: B1683259

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This technical guide provides comprehensive material safety data for **trimethyl orthobenzoate** (CAS No. 707-07-3), a versatile laboratory chemical. The following sections detail its physical and chemical properties, hazard classifications, handling procedures, and emergency response protocols, compiled from various safety data sheets.

Data Presentation

The quantitative and qualitative data regarding the safety of **trimethyl orthobenzoate** are summarized in the tables below for ease of reference and comparison.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ O ₃	[1][2][3]
Molecular Weight	182.22 g/mol	[1][3][4]
Appearance	Clear, colorless liquid	[2][5][6]
Odor	No information available	[2][5]
Boiling Point	87-88 °C @ 7 mmHg	[1][7][8]
115 °C @ 25 mmHg	[6]	
Density	1.061 g/mL @ 25 °C	[1][7][8][9]
Refractive Index	n ₂₀ /D 1.489	[1][8]
Flash Point	82 °C (179.6 °F)	[1][5][9]
Stability	Stable under normal temperatures and pressures. Moisture sensitive.	[2][5]
Solubility	Soluble in organic solvents.	[7]

Table 2: Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid[9] [10][11][12]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3] [4][10][12]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[3][4][10][12]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4][10][12]
Signal Word	Warning	[3][9][10][13]

Table 3: Fire and Explosion Hazard Data

Parameter	Information
Extinguishing Media	Use foam, dry chemical, or carbon dioxide. Water mist may be used to cool closed containers. [2] [5] [12]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂) [5] [13]
Special Firefighting Procedures	Wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear. [5] [13]
Unusual Fire and Explosion Hazards	Containers may explode when heated. Vapors may form explosive mixtures with air. [3] [13]

Table 4: Toxicological Information

Effect	Finding
Acute Toxicity	No acute toxicity information is available for this product. The toxicological properties have not been fully investigated. [2] [5] [10] [13]
Skin Corrosion/Irritation	Causes skin irritation. [2] [4] [5]
Serious Eye Damage/Irritation	Causes serious eye irritation. [2] [4] [5] [13]
Respiratory Sensitization	No data available. [2]
Skin Sensitization	No information available. [13]
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NTP, or California Proposition 65. [5] [13]
Germ Cell Mutagenicity	No data available. [10]
Reproductive Toxicity	No data available. [10]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation. [2] [4] [10] [13]

Table 5: Exposure Controls and Personal Protective Equipment

Control Parameter	Specification
Engineering Measures	Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be close to the workstation. [3] [6] [13]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [3] [5] [13]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [3] [5] [6]
Respiratory Protection	No protective equipment is needed under normal use conditions. For large scale or emergency use, a NIOSH/MSHA or European Standard EN 149 approved respirator may be required if exposure limits are exceeded. [3] [5]
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and immediately after handling the product. Do not eat, drink or smoke when using this product. [3] [13]

Experimental Protocols

Standard Safety Data Sheets do not typically provide detailed, proprietary experimental protocols for the determination of physical, chemical, or toxicological properties. The data presented are derived from standardized testing methods mandated by regulatory bodies.

However, a generalized experimental protocol for the safe handling of **trimethyl orthobenzoate** in a laboratory setting is provided below, based on compiled safety information.

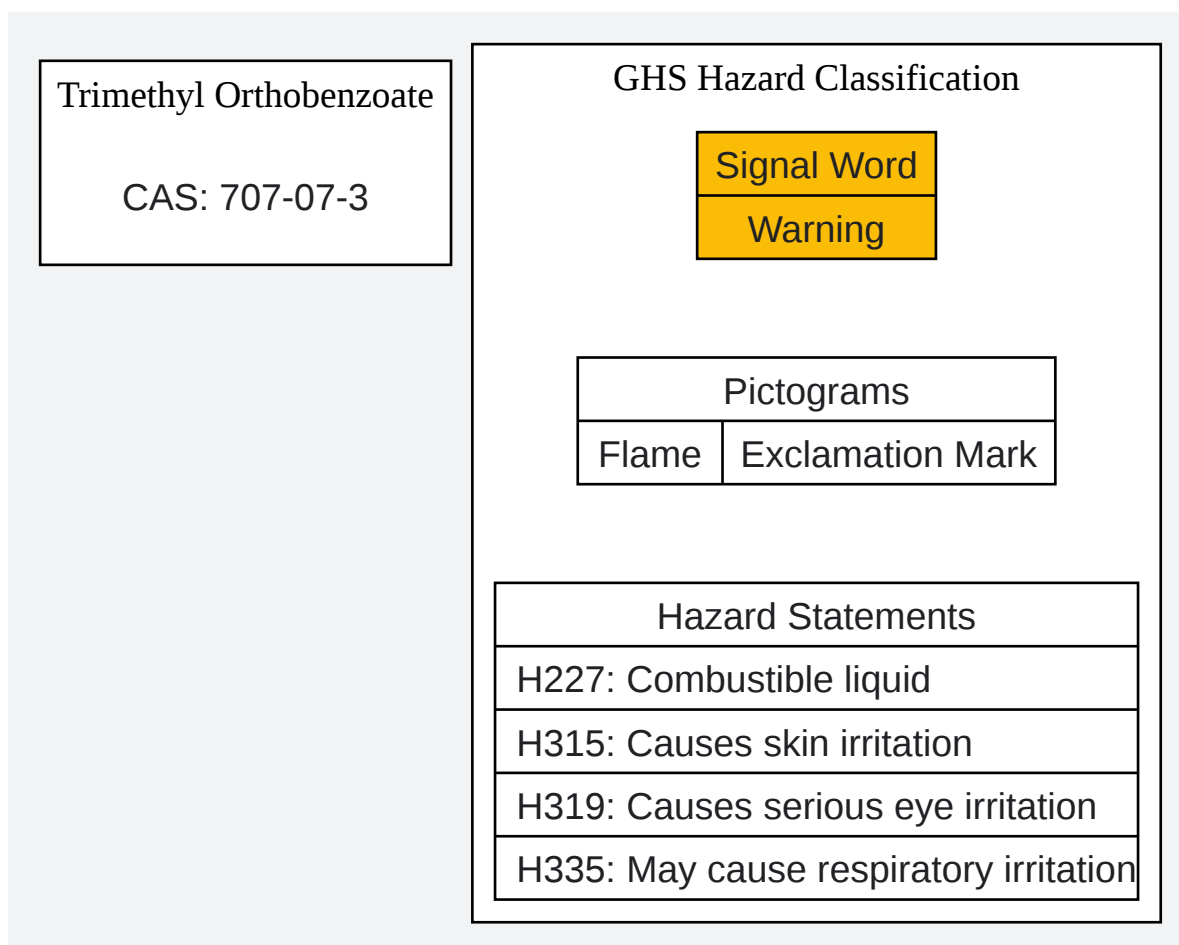
Standard Laboratory Protocol for Safe Handling of **Trimethyl Orthobenzoate**

- Preparation and Precautionary Measures:
 - Before handling, ensure that the Safety Data Sheet has been read and understood.
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)
 - Verify that an eyewash station and safety shower are accessible and operational.[\[13\]](#)
 - Don the required Personal Protective Equipment (PPE): chemical safety goggles, nitrile gloves, and a lab coat.[\[3\]](#)[\[5\]](#)
- Handling and Dispensing:
 - Ground all equipment to prevent static discharge, as the material is a combustible liquid.[\[13\]](#)
 - Keep the container tightly closed when not in use to prevent exposure to moisture, as the compound is moisture-sensitive.[\[2\]](#)[\[5\]](#)
 - Keep away from all sources of ignition, including heat, sparks, and open flames.[\[5\]](#)[\[13\]](#)
 - Avoid breathing vapors or mist.[\[13\]](#)
 - Avoid contact with skin and eyes.[\[5\]](#)
 - If transferring, use non-sparking tools.[\[6\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)[\[13\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and acids.[\[5\]](#)[\[10\]](#)
- Accidental Release:
 - In case of a spill, remove all sources of ignition.[\[13\]](#)
 - Absorb the spill with an inert, non-combustible material such as sand, vermiculite, or earth.[\[5\]](#)

- Collect the absorbed material into a suitable, closed container for disposal.[13]
- Ventilate the area of the spill.
- Disposal:
 - Dispose of waste in accordance with local, regional, and national hazardous waste regulations. This material is considered hazardous waste.[3]
 - Do not empty into drains.[13]

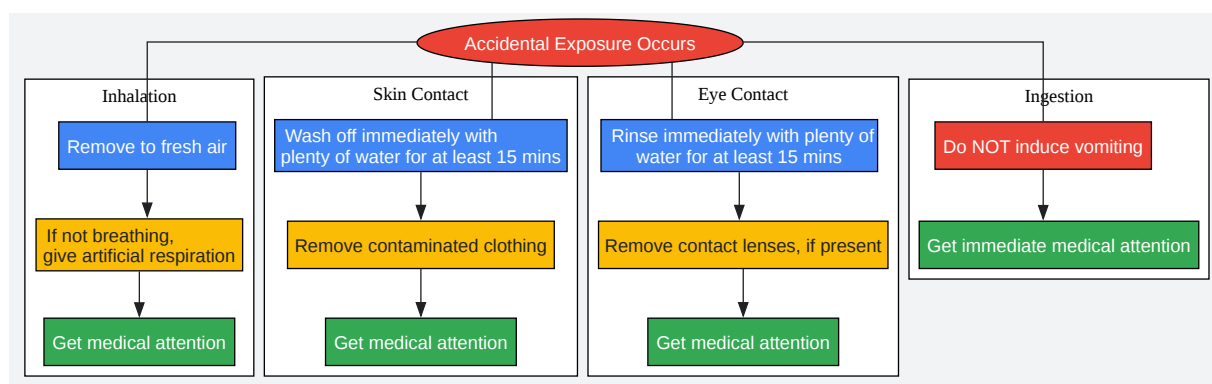
Visualizations

The following diagrams illustrate key safety-related workflows and information for **trimethyl orthobenzoate**.



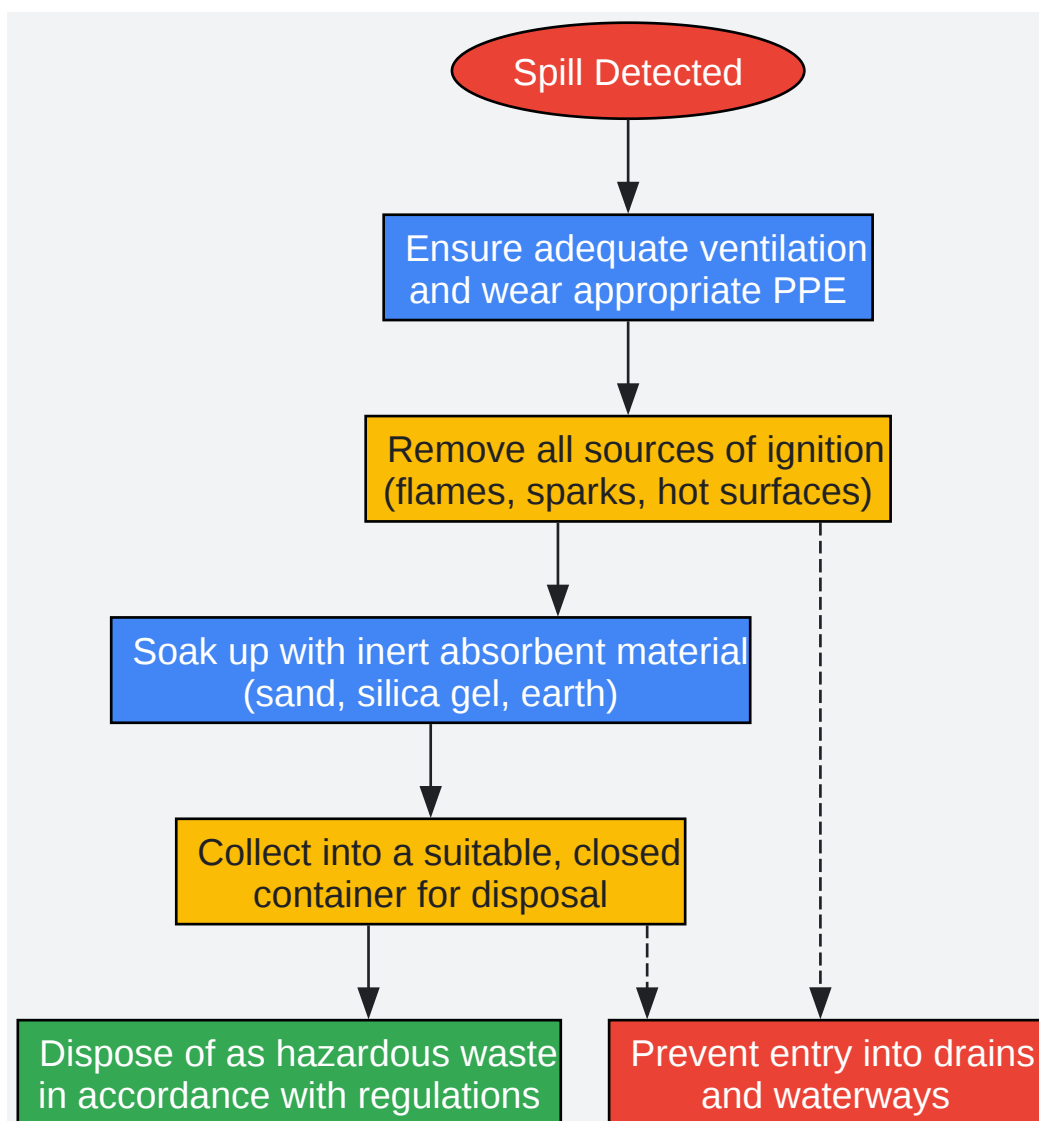
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Caption: GHS Hazard classification for **trimethyl orthobenzoate**.



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Caption: First aid workflow for accidental exposure.



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Caption: Workflow for handling an accidental spill.

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